

Scandium hydroxide chemical formula and molar mass.

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Compound of Interest

Compound Name: Scandium hydroxide

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In-Depth Technical Guide to Scandium Hydroxide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Scandium hydroxide, a trivalent inorganic compound, is a critical material in advanced chemical and materials science.[1] Its unique properties make it a valuable precursor and active component in a range of applications, from catalysis and high-performance ceramics to emerging uses in nuclear medicine. This guide provides a comprehensive overview of its chemical and physical characteristics, detailed synthesis protocols, and key applications, with a focus on data-driven insights for the scientific community.

Chemical Formula and Molar Mass

The chemical formula for **scandium hydroxide** is $\text{Sc}(\text{OH})_3$. [2][3] It is composed of one scandium cation (Sc^{3+}) and three hydroxide anions (OH^-).

The molar mass of **scandium hydroxide** is approximately 95.98 g/mol. [4]

Core Properties of Scandium Hydroxide

Scandium hydroxide is an amphoteric compound, meaning it can react as both an acid and a base.^{[1][2]} It is sparingly soluble in water.^[2] Key quantitative properties are summarized in the table below.

Property	Value	Conditions
Molar Mass	95.977 g/mol	Freshly prepared
Density	2.65 g/cm ³	
Solubility in Water	0.0279 mol/L	
0.0008 mol/L	After aging (conversion to ScO(OH))	
Solubility Product (K _{sp})	2.22 x 10 ⁻³¹	
pH of Saturated Solution	7.85	
Thermal Decomposition	Decomposes to Sc ₂ O ₃ at >700°C	

Data compiled from multiple sources.^{[1][2]}

Comparative Analysis with Other Metal Hydroxides

The properties of **scandium hydroxide** are often compared to those of aluminum and yttrium hydroxides due to their positions in the periodic table and similar applications.

Property	Scandium Hydroxide (Sc(OH) ₃)	Aluminum Hydroxide (Al(OH) ₃)	Yttrium Hydroxide (Y(OH) ₃)
Amphoterism	Strong	Strong	Moderate
Precipitation pH	~6-8	~4-5	-
Solubility in HCl	High	Low	Moderate
Thermal Stability to Oxide	>700°C	~300°C	>600°C
Solubility in conc. NaOH	Soluble (forms Na ₃ Sc(OH) ₆)	Precipitates	Intermediate solubility

This table highlights key differences that are exploited in separation and purification processes. [\[1\]](#)

Experimental Protocols

Synthesis of Scandium Hydroxide via Precipitation

This protocol describes the synthesis of **scandium hydroxide** from a scandium salt solution by precipitation with sodium hydroxide.

Materials:

- Scandium chloride (ScCl₃) or Scandium nitrate (Sc(NO₃)₃)
- Sodium hydroxide (NaOH)
- Deionized water
- Hydrochloric acid (HCl) or Nitric acid (HNO₃) for pH adjustment
- Beakers, magnetic stirrer, pH meter, filtration apparatus, drying oven

Procedure:

- Preparation of Scandium Salt Solution: Dissolve a known quantity of the scandium salt in deionized water to achieve a desired concentration.
- pH Adjustment and Precipitation:
 - Place the scandium salt solution on a magnetic stirrer.
 - Slowly add a sodium hydroxide solution (e.g., 27.5 g/L) dropwise while continuously monitoring the pH.[\[1\]](#)
 - Continue adding the NaOH solution until the pH of the solution reaches a range of 6-10 to induce the precipitation of **scandium hydroxide**.[\[1\]](#)
- Aging the Precipitate:
 - Maintain the reaction mixture at a constant temperature, for example, 60°C, with continuous stirring at a moderate speed (e.g., 200 rpm) for a period of 2 hours to allow the precipitate to age.[\[1\]](#) Aging can influence the particle size and morphology of the final product.
- Filtration and Washing:
 - Separate the **scandium hydroxide** precipitate from the solution using vacuum filtration.
 - Wash the precipitate several times with deionized water to remove any unreacted salts and byproducts.
- Drying:
 - Dry the washed precipitate in a drying oven at a temperature below 100°C until a constant weight is achieved.

Characterization: The resulting white powder can be characterized using techniques such as X-ray Diffraction (XRD) to confirm the crystal structure and Fourier-Transform Infrared Spectroscopy (FTIR) to identify the hydroxide functional groups.[\[1\]](#)

Synthesis of Scandium Oxyhydroxide (ScOOH) Nanoparticles via Sol-Gel Route

Scandium oxyhydroxide is a common precursor to scandium oxide and can be synthesized as nanoparticles.

Materials:

- Hexahydrated scandium chloride ($\text{ScCl}_3 \cdot 6\text{H}_2\text{O}$)
- Sodium hydroxide (NaOH) solution (e.g., 10%)
- Deionized water

Procedure:

- **Precursor Solution Preparation:** Dissolve hexahydrated scandium chloride in deionized water. The initial pH of this solution will be acidic (around 2).
- **pH Adjustment:** Adjust the pH of the scandium chloride solution to the desired level (e.g., pH 7, 9, or 11) by adding a 10% NaOH solution at room temperature.^[5]
- **Refluxing:** Reflux the resulting solution at 100°C for a specified duration (e.g., 4 to 24 hours).^[5] The reflux time influences the particle size of the ScOOH nanoparticles.
- **Purification:** The elimination of salt byproducts can be achieved through water dialysis, leading to a stable, pure ScOOH sol.
- **Drying and Calcination (Optional):** The ScOOH sol can be dried to obtain a powder. Subsequent calcination at temperatures above 400°C will convert the ScOOH to scandium oxide (Sc_2O_3).^[5]

Particle Size Dependence on Synthesis Parameters:

Initial pH	Reflux Time (hours)	Approximate Particle Size (nm)
7	4	40
7	24	160
9	4	70
9	24	180

Data from a study on ScOOH nanoparticle synthesis.[5]

Applications in Research and Development

Scandium hydroxide and its derivatives have a broad range of applications:

- **Catalysis:** Scandium compounds, often derived from the hydroxide, are used as Lewis acid catalysts in organic synthesis.[6] They are particularly effective in promoting reactions such as Michael additions.
- **Electronic Ceramics:** Scandium oxide, produced from the calcination of **scandium hydroxide**, is a key component in the manufacturing of high-performance electronic ceramics and solid oxide fuel cells.[1]
- **Optical Coatings and Lasers:** Scandium compounds are utilized in the production of high-refractive-index optical coatings and as dopants in laser materials to enhance their performance.[1]
- **Drug Development and Nuclear Medicine:** The aqueous chemistry of scandium is of growing interest for biological applications.[7] Radioactive isotopes of scandium, such as ^{44}Sc and ^{47}Sc , are being investigated as a "theranostic pair" for PET imaging and targeted radionuclide therapy in oncology.[8][9] The development of stable scandium complexes is crucial for these applications.

Visualizations

Catalytic Cycle of a Scandium-Catalyzed Michael Addition

Caption: Catalytic cycle of a scandium-catalyzed Michael addition.

Experimental Workflow for Scandium Hydroxide Synthesis and Characterization

Caption: Workflow for **scandium hydroxide** synthesis and analysis.

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